

# Mequitamium Iodide discovery and development

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Mequitamium Iodide

CAS No.: 101396-42-3

Cat. No.: S534996

Get Quote

## Mequitamium Iodide Technical Profile

Property	Specification
IUPAC Name	1-methyl-3-((10H-phenothiazin-10-yl)methyl)-1-azoniabicyclo[2.2.2]octane iodide [1]
Molecular Formula	$C_{21}H_{25}N_2S^+ \cdot I^-$ [2]
CAS Number	101396-46-7 [2]
Molecular Weight	337.50 g/mol ( $C_{21}H_{25}N_2S^+$ cation) [2]
SMILES	<chem>S1C=2C=CC=CC2N(C=3C=CC=CC13)CC4C[N+](C)CCC4CC5</chem> [2]
Storage	-20°C [2]
Biological Role	Histamine H1 receptor antagonist; Antimuscarinic agent [1]

## Enantiomer Preparation & Configuration

The enantiomers of **Mequitamium Iodide** were prepared and their absolute configurations determined through the following methodology [1]:

- **Chiral Resolution:** The precursor compound, **mequitazine**, was resolved into its individual enantiomers using **chiral chromatographic techniques**. The specific stationary phase or chiral selector used was not detailed in the abstract.
- **Quaternization:** The resolved (R)- and (S)-mequitazine enantiomers were then converted into the final quaternary ammonium salts, (R)- and (S)-**mequitamium iodide**.
- **Absolute Configuration Assignment:** The absolute configuration of the more active, dextrorotatory enantiomer was unambiguously determined to be **(S)** via **X-ray crystallographic analysis**.
- **Conformational Analysis:** Molecular modeling studies suggested that the biologically active (+)-(S)-enantiomer can adopt a conformation similar to the receptor-binding conformer of classical antihistamines.

## Biological Activity of Enantiomers

The biological evaluation revealed a significant stereoselectivity in its mechanism of action, summarized in the table below [1].

Enantiomer	Histamine H1 Antagonism	Antimuscarinic Activity
<b>(+)-(S)-Mequitamium Iodide</b>	<b>High potency</b>	Equipotent to (R)-enantiomer
<b>(-)-(R)-Mequitamium Iodide</b>	10-fold less potent	Equipotent to (S)-enantiomer

This data indicates that the **histamine H1 receptor exhibits a high degree of stereoselectivity**, strongly preferring the (S)-configured enantiomer. In contrast, the **antimuscarinic activity is not stereospecific**, suggesting a different binding mode or receptor interaction for this effect [1].

## Experimental Protocol for In-Vitro Activity Assessment

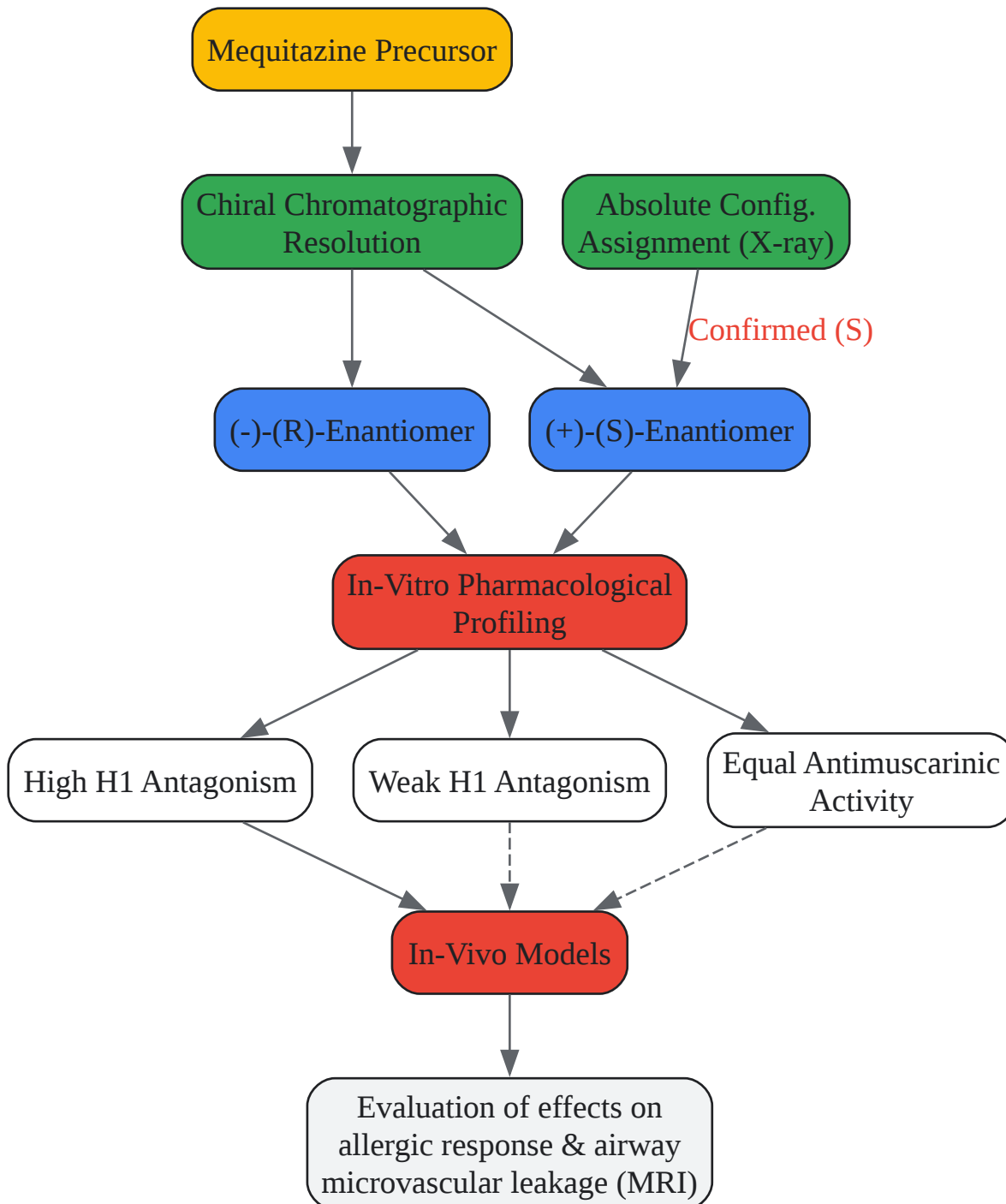
While the exact protocols from the seminal study are not provided in the abstract, research in this area typically involves standardized in-vitro pharmacological assays:

- **Tissue Preparation:** Use isolated guinea pig ileum, which is rich in both histamine H1 and muscarinic receptors.
- **Histamine Antagonism Assay:**
  - Induce contraction of the ileum tissue with a known concentration of histamine.
  - Administer a set concentration of the **Mequitamium Iodide** enantiomer.
  - Re-challenge the tissue with the same concentration of histamine and measure the reduction in contractile response.
  - The **-logKB value (pA2)** can be calculated to quantify and compare antagonist potency between enantiomers.
- **Antimuscarinic Activity Assay:**
  - Follow a similar protocol, but induce contraction using a cholinergic agonist like **carbachol** or **acetylcholine**.
  - Measure the ability of each enantiomer to inhibit this muscarinic receptor-mediated contraction.

## Research and Development Context

Later research explored **Mequitamium Iodide**'s potential applications. One study used **magnetic resonance imaging (MRI)** to evaluate a **histamine-mediated allergic response** in guinea pig nasopharynx, investigating the effect of **Mequitamium Iodide** (coded as LG 30435) on **airway microvascular leakage** [3].

The following diagram illustrates the logical relationship between the compound's synthesis, its stereoselective actions, and the subsequent research pathways.



[Click to download full resolution via product page](#)

## Information Limitations and Future Directions

The available information is primarily from the compound's early-stage research. Key aspects for a comprehensive whitepaper that are not available in the current search results include:

- **Detailed synthetic pathways** and analytical data for mequitazine and the final quaternary ammonium salt.
- **Complete experimental protocols** with precise concentrations, tissue types, and buffer conditions.
- **Pharmacokinetic data** (absorption, distribution, metabolism, excretion).
- **Full toxicology and safety profile.**
- **Results from advanced clinical trials** in humans.

### **Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Absolute configuration and biological activity of ... [pubmed.ncbi.nlm.nih.gov]
2. Mequitamium [immunomart.com]
3. A magnetic resonance imaging evaluation of histamine ... [sciencedirect.com]

To cite this document: Smolecule. [Mequitamium Iodide discovery and development]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b534996#mequitamium-iodide-discovery-and-development>]

### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)